

Application Notes and Protocols for Renin FRET Substrate I

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Compound of Interest

Compound Name: *Renin FRET Substrate I*

Cat. No.: *B1146007*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **Renin FRET Substrate I**, a fluorogenic substrate for human renin. This document outlines the principles of the assay, detailed experimental protocols for measuring renin activity and screening for inhibitors, and data analysis guidelines.

Introduction

Renin is an aspartyl protease that plays a critical role in the renin-angiotensin system (RAS), a hormonal cascade that regulates blood pressure and fluid balance.^{[1][2][3]} It is the rate-limiting enzyme, cleaving angiotensinogen to form angiotensin I.^{[1][2]} Due to its central role in hypertension, renin is a key target for drug discovery.^{[2][4]}

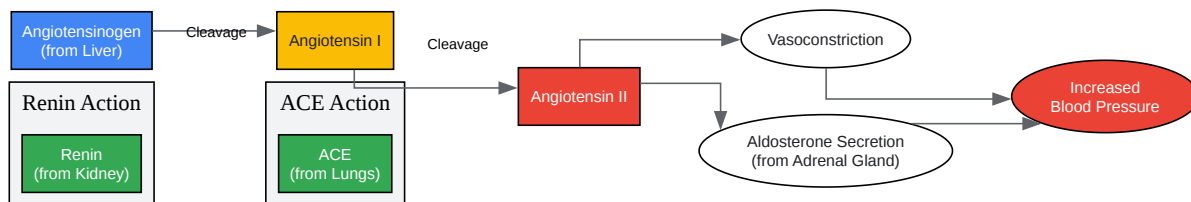
Renin FRET Substrate I is a peptide-based substrate designed to mimic the cleavage site of human angiotensinogen.^[5] The peptide is labeled with a fluorophore and a quencher molecule. In its intact state, the quencher suppresses the fluorescence of the fluorophore through Förster Resonance Energy Transfer (FRET). Upon cleavage by renin at the specific Leu-Val bond, the fluorophore and quencher are separated, leading to a measurable increase in fluorescence intensity.^{[1][4][6]} This direct relationship between enzyme activity and fluorescence signal allows for a continuous and sensitive assay suitable for high-throughput screening.^{[1][4]}

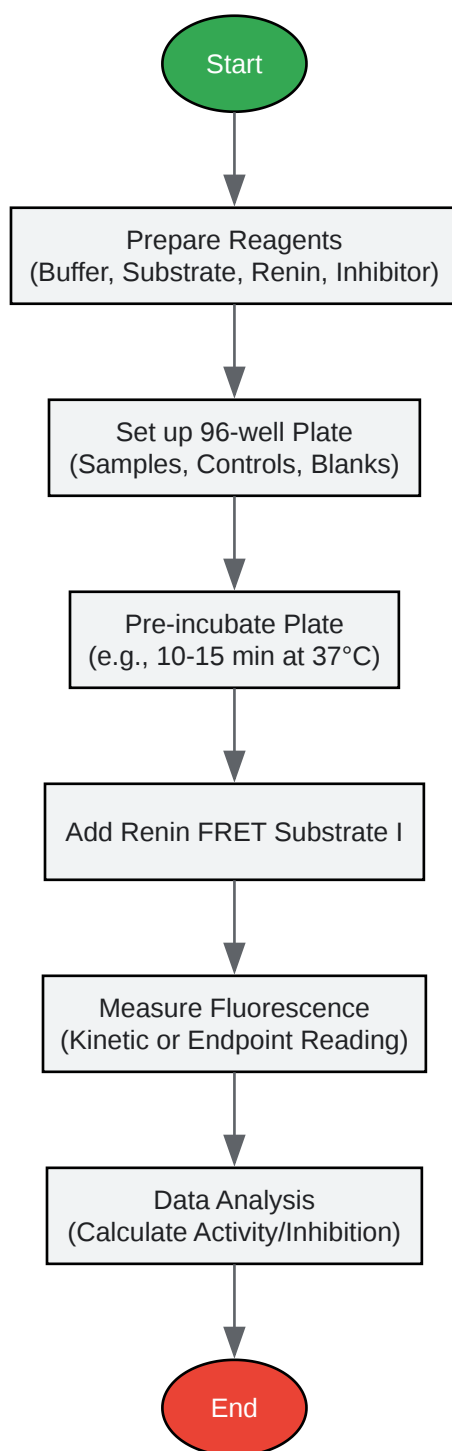
Product Information

Property	Description
Substrate Type	Fluorogenic FRET peptide
Target Enzyme	Human Renin
Cleavage Site	Leucine-Valine bond
Typical FRET Pairs	EDANS/DABCYL, 5-FAM/QXL™ 520, TF3/TQ3
Formulation	Lyophilized powder
Storage	Store at -20°C, protected from light. [7]

Signaling Pathway

The following diagram illustrates the role of renin in the Renin-Angiotensin System (RAS).





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- To cite this document: BenchChem. [Application Notes and Protocols for Renin FRET Substrate I]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146007#step-by-step-guide-for-using-renin-fret-substrate-i]

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